

Diethyl malonimidate dihydrochloride chemical properties

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Compound of Interest

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Diethyl Malonimidate Dihydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl malonimidate dihydrochloride is a bifunctional imidoester, a class of reagents valuable in chemical synthesis for the preparation of various compounds, including heterocyclic structures and sophisticated catalysts.[1][2][3] Its reactivity stems from the two imidoester functionalities, which are susceptible to nucleophilic attack, making it a versatile building block in organic chemistry. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **diethyl malonimidate dihydrochloride**, tailored for professionals in research and drug development.

Chemical and Physical Properties

Diethyl malonimidate dihydrochloride is a white to yellow powder or crystalline powder.[4] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₆ Cl ₂ N ₂ O ₂	[4][5]
Molecular Weight	231.12 g/mol	[1][2][5][6]
Appearance	White to yellow powder or crystalline powder	[4]
Melting Point	122 °C (decomposes)	[7][8]
Hydrogen Bond Donor Count	4	[4][5]
Hydrogen Bond Acceptor Count	4	[4][5]
Rotatable Bond Count	6	[4]
Topological Polar Surface Area	66.2 Å ²	[4][5]

Synthesis

The primary method for the synthesis of **diethyl malonimide dihydrochloride** is the Pinner reaction.[9] This reaction involves the acid-catalyzed addition of an alcohol to a nitrile. In the case of **diethyl malonimide dihydrochloride**, malononitrile reacts with ethanol in the presence of anhydrous hydrogen chloride.[9][10]

Experimental Protocol: Pinner Reaction

A detailed experimental protocol for the synthesis of **diethyl malonimide dihydrochloride** can be found in the work of Pinner, A., published in *Berichte der deutschen chemischen Gesellschaft* in 1883.[6][9][11][12] The general steps of the Pinner reaction are as follows:

- **Reaction Setup:** A solution of malononitrile in anhydrous ethanol is prepared in a reaction vessel equipped with a gas inlet tube and a stirring mechanism. The reaction must be carried out under anhydrous conditions to prevent the hydrolysis of the intermediate imidoester.
- **Introduction of Hydrogen Chloride:** Dry hydrogen chloride gas is bubbled through the ethanolic solution of malononitrile. The reaction is typically carried out at low temperatures to control the exothermicity and prevent side reactions.

- **Formation of the Imidate Salt:** The hydrogen chloride protonates the nitrogen atom of the nitrile, making the carbon atom more electrophilic. Ethanol then acts as a nucleophile, attacking the nitrile carbon to form the imino ester salt, also known as a Pinner salt.
- **Isolation:** The **diethyl malonimide dihydrochloride** precipitates from the reaction mixture as a solid and can be isolated by filtration. The product is then typically washed with a non-polar solvent like diethyl ether to remove any unreacted starting materials and byproducts.

Caption: Synthesis workflow for **diethyl malonimide dihydrochloride** via the Pinner reaction.

Spectroscopic Characterization

The structure of **diethyl malonimide dihydrochloride** can be confirmed using various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectra are crucial for the structural elucidation of **diethyl malonimide dihydrochloride**. The expected signals in the ^1H NMR spectrum would include a triplet for the methyl protons ($-\text{CH}_3$), a quartet for the methylene protons of the ethyl group ($-\text{O}-\text{CH}_2-$), and a singlet for the central methylene protons ($-\text{CH}_2-$). The ^{13}C NMR spectrum would show corresponding signals for the different carbon atoms in the molecule. Detailed spectral data and assignments can be found in spectral databases such as SpectraBase.^{[13][14]}

Infrared (IR) Spectroscopy

The FT-IR spectrum of **diethyl malonimide dihydrochloride** would exhibit characteristic absorption bands for the $\text{C}=\text{N}$ bond of the iminoester, $\text{C}-\text{O}$ stretching, and $\text{N}-\text{H}$ stretching of the protonated imine. The absence of a strong nitrile ($\text{C}\equiv\text{N}$) peak from the starting material (malononitrile) would indicate the completion of the reaction. An example of the FT-IR spectrum can be found on SpectraBase.^[15]

Caption: Spectroscopic workflow for the characterization of **diethyl malonimide dihydrochloride**.

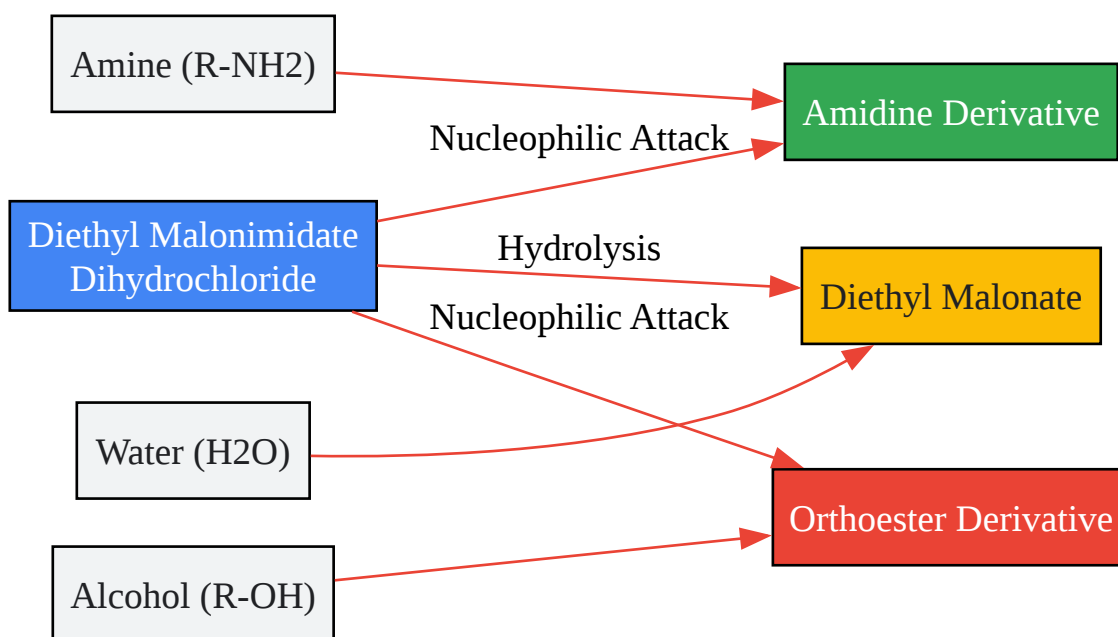
Reactivity and Applications

Diethyl malonimide dihydrochloride is a valuable intermediate in organic synthesis due to the reactivity of its two imidoester functional groups. These groups can undergo nucleophilic attack by a variety of nucleophiles, leading to the formation of different classes of compounds.

Reactions with Nucleophiles

- **Amines:** Reaction with primary or secondary amines leads to the formation of amidines. This is a common application of Pinner salts.
- **Water:** Hydrolysis of the imidoester groups with water will yield the corresponding ester, diethyl malonate. This reaction highlights the need for anhydrous conditions during the synthesis and storage of **diethyl malonimide dihydrochloride**.
- **Alcohols:** Further reaction with an excess of alcohol can lead to the formation of orthoesters.

This reactivity makes **diethyl malonimide dihydrochloride** a key precursor for the synthesis of various heterocyclic compounds and as a ligand in coordination chemistry for the preparation of catalysts.[3]



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Caption: Reactivity of **diethyl malonimide dihydrochloride** with various nucleophiles.

Solubility and Stability

While specific quantitative solubility data is not readily available in the literature, based on its structure as a salt, **diethyl malonimide dihydrochloride** is expected to be soluble in polar protic solvents like water and alcohols, where it may also undergo reaction. It is likely to have limited solubility in non-polar organic solvents.

The compound decomposes at its melting point of 122 °C.[7][8] As an imidoester salt, it is susceptible to hydrolysis and should be stored in a dry, inert atmosphere to prevent degradation.

Safety and Handling

Diethyl malonimide dihydrochloride is classified as an irritant.[8] It is irritating to the eyes, respiratory system, and skin.[8] Standard laboratory safety precautions should be followed when handling this compound. This includes the use of personal protective equipment such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[8]

Conclusion

Diethyl malonimide dihydrochloride is a versatile and reactive chemical intermediate with significant applications in organic synthesis. Its preparation via the Pinner reaction and subsequent reactions with various nucleophiles provide pathways to a wide range of valuable compounds. A thorough understanding of its chemical properties, reactivity, and handling requirements is essential for its effective and safe use in research and development.

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